

Personal protective equipment for handling 18:0 (9,10dibromo) PC

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Compound of Interest

Compound Name: 18:0 (9,10dibromo) PC

Cat. No.: B15551122

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Essential Safety and Handling Guide for 18:0 (9,10-dibromo) PC

This guide provides crucial safety and logistical information for the handling and disposal of 18:0 (9,10-dibromo) PC (1,2-di-(9,10-dibromo)stearoyl-sn-glycero-3-phosphocholine). The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the product.

Compound Data

Below is a summary of the key quantitative data for 18:0 (9,10-dibromo) PC.

Property	Value
Molecular Formula	C ₄₄ H ₈₄ NO ₈ PBr ₄
Formula Weight	1105.73 g/mol
Exact Mass	1101.27 g/mol
Purity	>99%
CAS Number	217075-01-9
Storage Temperature	-20°C
Stability	1 Year

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for 1,2-di-(9,10-dibromo)stearoyl-sn-glycero-3-phosphocholine states that it is not classified as a hazardous substance or mixture, adherence to good industrial hygiene and safety practices is essential.^[1] The following PPE is recommended:

- **Eye Protection:** Use safety glasses or goggles that have been tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).^[1]
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile).^[1] Gloves must be inspected before use. Employ the proper glove removal technique to avoid skin contact with the product.^[1]
- **Body Protection:** Wear a laboratory coat to protect skin and clothing.
- **Footwear:** Closed-toe shoes should be worn in the laboratory at all times.

Operational Plan: Step-by-Step Guidance

1. Receiving and Storage:

- Upon receipt, inspect the packaging for any signs of damage.
- Store the compound in a glass container with a Teflon-lined closure at -20°C.^{[2][3]}
- This compound is hygroscopic.^[4] Before use, allow the container to warm to room temperature before opening to prevent moisture condensation, which could lead to hydrolysis.^[2]

2. Handling and Use:

- When handling the powdered form, avoid the formation of dust.^[1]
- Avoid breathing any vapors, mist, or gas.^[1]
- Work in a well-ventilated area, preferably in a fume hood.

- After handling, wash hands thoroughly.[\[1\]](#)

3. Spill Response:

- In the event of a spill, sweep up the solid material.[\[1\]](#)
- Avoid generating dust during cleanup.
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[1\]](#)

Disposal Plan

All waste materials should be disposed of in accordance with local, state, and federal regulations.

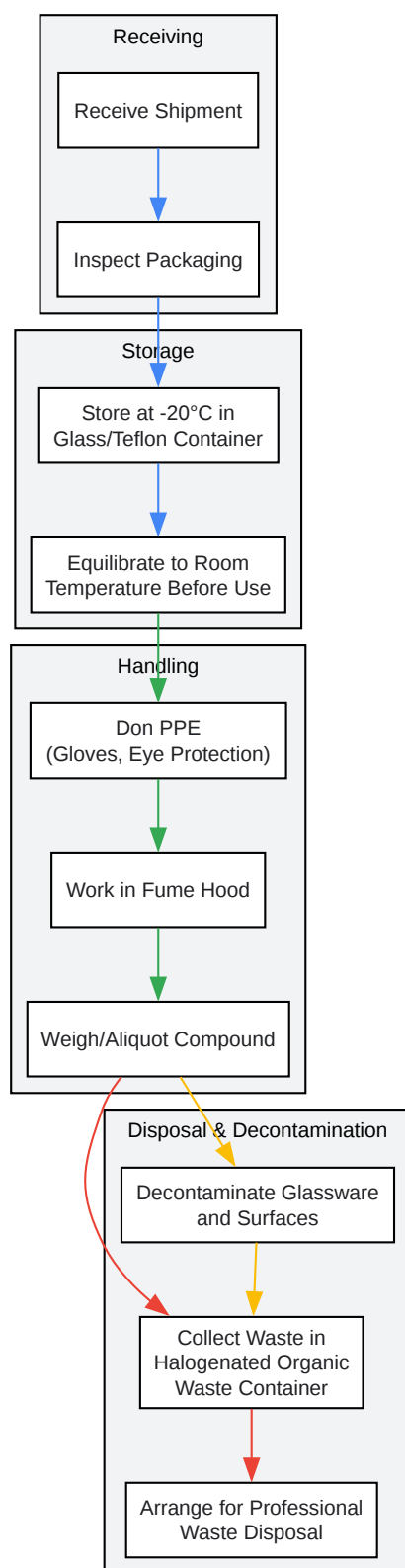
- Waste Classification: As a halogenated organic compound, 18:0 (9,10-dibromo) PC should be treated as hazardous waste.[\[1\]](#)[\[4\]](#)
- Containment: Collect waste material, including any contaminated items (e.g., gloves, wipes), in a designated and clearly labeled "Halogenated Organic Waste" container.[\[1\]](#)[\[4\]](#)
- Disposal Route: Do not dispose of this compound down the drain.[\[4\]](#) Arrange for disposal through a licensed professional waste disposal service.

Decontamination

- Equipment: Any laboratory equipment that has come into contact with the compound should be decontaminated. This can be done by washing with an appropriate solvent (e.g., chloroform, followed by ethanol and water) in a fume hood.
- Work Surfaces: Clean contaminated work surfaces with a suitable solvent and absorbent materials. Dispose of all cleaning materials in the halogenated organic waste stream.

Experimental Workflow

The following diagram illustrates the key stages for the safe handling of 18:0 (9,10-dibromo) PC.



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Caption: Workflow for safe handling of 18:0 (9,10-dibromo) PC.

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References

- 1. scienceready.com.au [scienceready.com.au]
- 2. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 3. polarlabprojects.com [polarlabprojects.com]
- 4. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
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